

Personal protective equipment for handling HAMNO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HAMNO

Cat. No.: B1663268

[Get Quote](#)

Essential Safety and Handling Guide for HAMNO

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **HAMNO** (CAS No. 138736-73-9) in a research environment. The information is targeted towards researchers, scientists, and professionals in drug development.

Chemical Identifier: **HAMNO** Synonyms: (1Z)-1-[(2-Hydroxyanilino)methylidene]naphthalen-2-one, NSC111847 Primary Function: A novel protein interaction inhibitor of replication protein A (RPA).^{[1][2][3]}

Hazard Summary and Safety Precautions

HAMNO should be treated as a hazardous substance.^[4] Key hazard information derived from available safety data includes:

- H317: May cause an allergic skin reaction.
- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long-lasting effects.

Due to these hazards, it is imperative to use appropriate Personal Protective Equipment (PPE) to prevent skin contact and to ensure that the compound is not released into the environment.

Quantitative Data Summary

The following table summarizes key quantitative information for **HAMNO**.

Property	Value
CAS Number	138736-73-9
Molecular Formula	C ₁₇ H ₁₃ NO ₂
Molecular Weight	263.3 g/mol
Purity	≥95%
Physical Appearance	Crystalline solid
Storage Temperature	-20°C
Solubility	Soluble in DMSO and dimethylformamide (approx. 30 mg/ml). Sparingly soluble in aqueous buffers.
Aqueous Solution Prep	For aqueous solutions, first dissolve in DMSO then dilute with the aqueous buffer. A 1:30 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.25 mg/ml. Aqueous solutions should not be stored for more than one day. [4]

Experimental Protocols and Handling Procedures

Personal Protective Equipment (PPE)

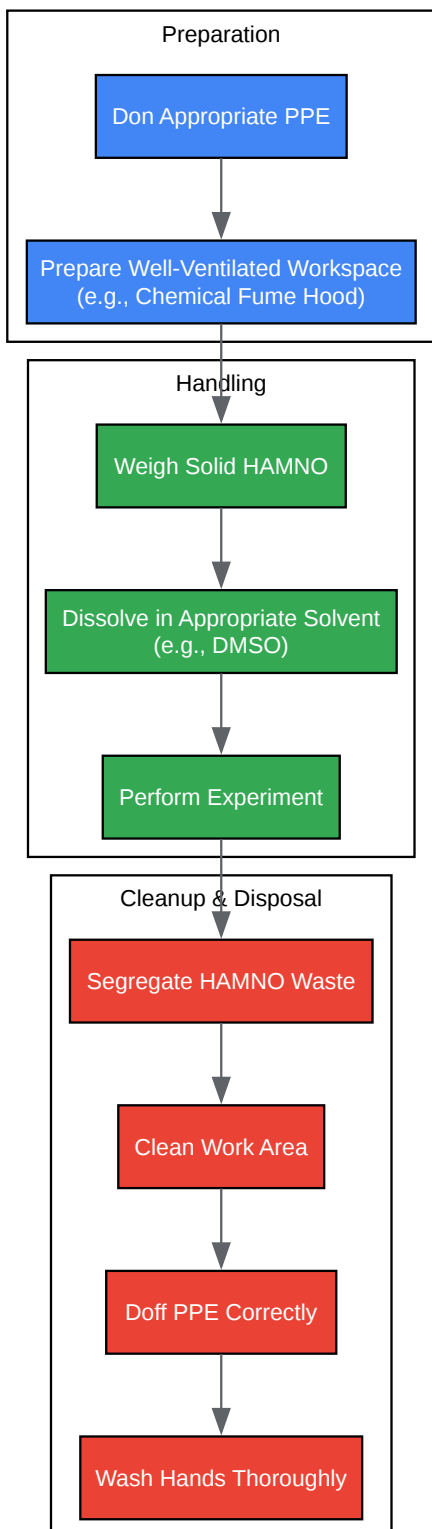
A comprehensive PPE ensemble is mandatory when handling **HAMNO** to protect against skin exposure and inhalation of any airborne particles.

PPE Component	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Eye Protection	Safety glasses with side shields or safety goggles.
Skin and Body	Laboratory coat.
Respiratory	Not generally required for handling the solid in a well-ventilated area. Use a respirator if creating dust.

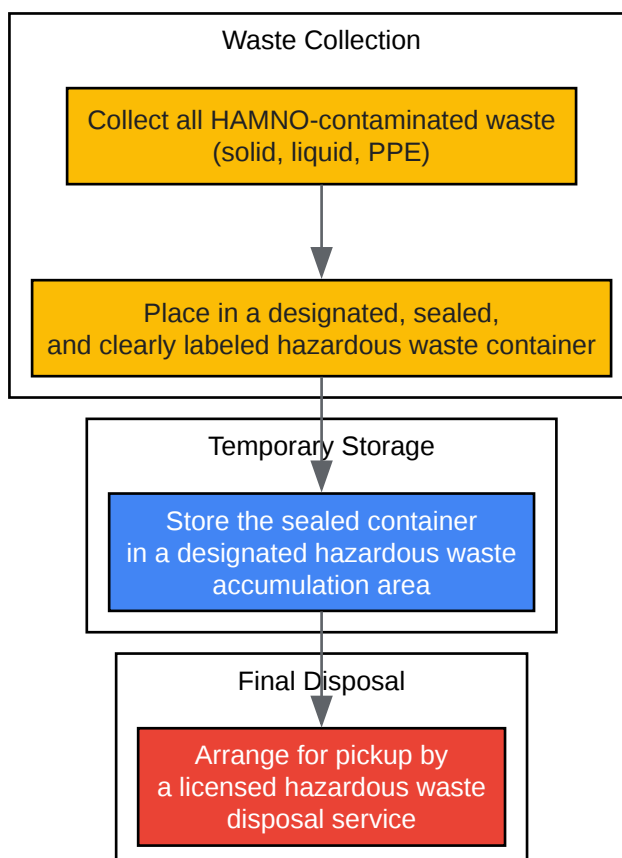
Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **HAMNO** in a laboratory setting.

Safe Handling Workflow for HAMNO



HAMNO Waste Disposal Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. RPA Inhibition increases Replication Stress and Suppresses Tumor Growth - PMC [pmc.ncbi.nlm.nih.gov]
- 3. HAMNO - Immunomart [immunomart.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling HAMNO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663268#personal-protective-equipment-for-handling-hamno]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com